

Navigating the Solubility Landscape of 4-Aminothiophene-2-carboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-Aminothiophene-2-carboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Aminothiophene-2-carboxylic acid is a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. Its structural motif, featuring a thiophene core with both an amino and a carboxylic acid group, makes it a versatile building block for the synthesis of novel therapeutic agents. The solubility of this compound in various laboratory solvents is a critical parameter that influences its utility in synthesis, purification, formulation, and biological screening. This technical guide provides a comprehensive overview of the available information on the solubility of **4-Aminothiophene-2-carboxylic acid**, detailed experimental protocols for its determination, and relevant experimental workflows.

While specific quantitative solubility data for **4-Aminothiophene-2-carboxylic acid** in common laboratory solvents is not readily available in published literature, this guide offers a framework for researchers to determine these values experimentally. A related compound, 4-aminothiophene-3-carboxylic acid, is reported to have moderate solubility in water, suggesting that **4-Aminothiophene-2-carboxylic acid** may exhibit some degree of aqueous solubility due to its polar amino and carboxylic acid functional groups.

Data Presentation: Solubility of 4-Aminothiophene-2-carboxylic Acid

The following table provides a structured format for researchers to populate with experimentally determined solubility data for **4-Aminothiophene-2-carboxylic acid** in a range of common laboratory solvents.

Solvent	Chemical Formula	Polarity Index	Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)	Observations
Water	H ₂ O	10.2	25	Data not available	Data not available	
Ethanol	C ₂ H ₅ OH	4.3	25	Data not available	Data not available	
Methanol	CH ₃ OH	5.1	25	Data not available	Data not available	
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	7.2	25	Data not available	Data not available	
N,N-Dimethylformamide (DMF)	(CH ₃) ₂ NC(O)H	6.4	25	Data not available	Data not available	
Acetone	(CH ₃) ₂ CO	5.1	25	Data not available	Data not available	
Ethyl Acetate	CH ₃ COOC ₂ H ₅	4.4	25	Data not available	Data not available	

Experimental Protocols

Protocol 1: Determination of Aqueous Solubility by the Shake-Flask Method

This protocol outlines the widely accepted shake-flask method for determining the equilibrium solubility of a compound in an aqueous medium.

Materials:

- **4-Aminothiophene-2-carboxylic acid**
- Distilled or deionized water
- pH meter
- Analytical balance
- Shaking incubator or orbital shaker
- Centrifuge
- HPLC or UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (0.22 μm)

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **4-Aminothiophene-2-carboxylic acid** to a known volume of water in a sealed container. The excess solid should be clearly visible.
- **Equilibration:** Place the container in a shaking incubator set at a constant temperature (e.g., 25 °C or 37 °C) for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the suspension to settle. Centrifuge the sample at a high speed to pellet the undissolved solid.
- **Sample Collection and Filtration:** Carefully withdraw an aliquot of the supernatant and filter it through a 0.22 μm syringe filter to remove any remaining solid particles.

- **Quantification:** Analyze the concentration of the dissolved **4-Aminothiophene-2-carboxylic acid** in the filtrate using a validated analytical method such as HPLC or UV-Vis spectrophotometry. A calibration curve prepared with known concentrations of the compound should be used for accurate quantification.
- **Data Reporting:** Express the solubility in g/L and mol/L. The pH of the saturated solution should also be recorded.

Protocol 2: Determination of Solubility in Organic Solvents

This protocol can be used to determine the solubility of **4-Aminothiophene-2-carboxylic acid** in various organic solvents.

Materials:

- **4-Aminothiophene-2-carboxylic acid**
- Selected organic solvents (e.g., ethanol, methanol, DMSO, DMF, acetone, ethyl acetate)
- Analytical balance
- Vortex mixer
- Thermostatic shaker
- Centrifuge or filtration apparatus
- Analytical instrument for quantification (e.g., HPLC, GC, or gravimetric analysis)

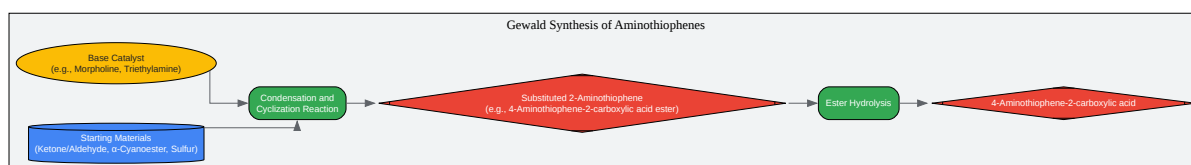
Procedure:

- **Sample Preparation:** Accurately weigh a small amount of **4-Aminothiophene-2-carboxylic acid** into a series of vials.
- **Solvent Addition:** Add a known volume of the respective organic solvent to each vial.

- **Dissolution and Equilibration:** Tightly cap the vials and agitate them using a vortex mixer and/or a thermostatic shaker at a constant temperature until equilibrium is achieved. Visual inspection for the disappearance of solid material can be used as an initial indicator. For quantitative analysis, a longer equilibration time is recommended.
- **Separation of Undissolved Solid:** If the compound is not fully dissolved, separate the saturated solution from the excess solid by centrifugation or filtration.
- **Quantification:** Determine the concentration of the dissolved compound in the clear solution. For volatile solvents, gravimetric analysis (evaporating the solvent and weighing the residue) can be employed. For non-volatile solvents like DMSO and DMF, chromatographic methods such as HPLC are more suitable.
- **Data Reporting:** Report the solubility in g/L and mol/L at the specified temperature.

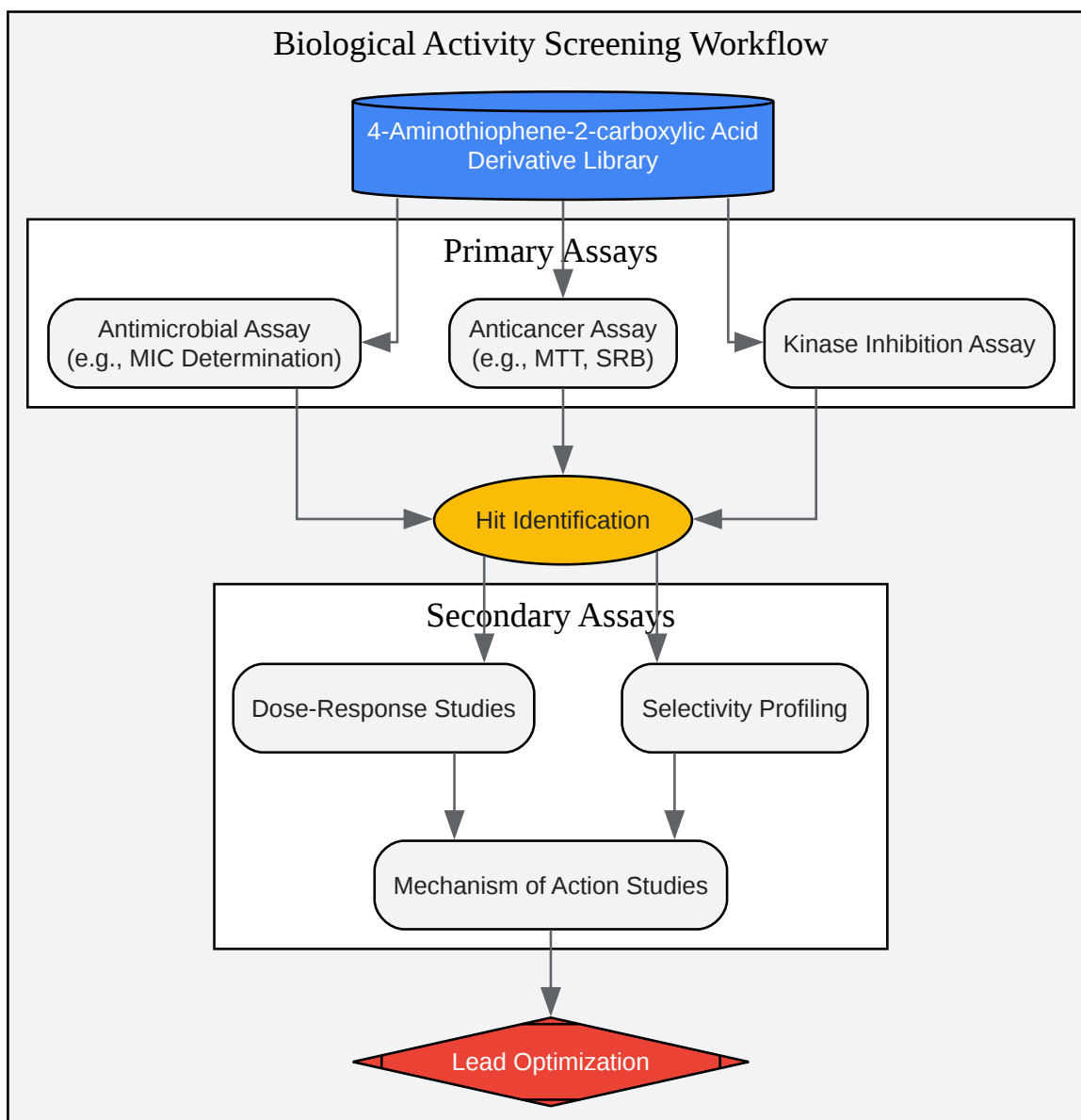
Mandatory Visualizations

The following diagrams illustrate relevant workflows for researchers working with **4-Aminothiophene-2-carboxylic acid** and its derivatives.



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Caption: Generalized workflow for the Gewald synthesis of **4-Aminothiophene-2-carboxylic acid**.



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Caption: Workflow for screening the biological activity of thiophene derivatives in drug discovery.

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